

D-(+)-Cellotetraose chemical and physical properties.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D-(+)-Cellotetraose

Cat. No.: B8070960

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D-(+)-Cellotetraose: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

D-(+)-Cellotetraose is a well-defined oligosaccharide composed of four β -(1 \rightarrow 4) linked D-glucose units. As a fundamental building block of cellulose, the most abundant biopolymer on Earth, cellotetraose plays a crucial role in various biological and industrial processes. It serves as a key substrate for cellulolytic enzymes, making it an invaluable tool in the study of biomass degradation and biofuel production. Furthermore, emerging research highlights the role of cello-oligosaccharides as signaling molecules in plant defense mechanisms, opening new avenues for research in agriculture and plant biology. This technical guide provides an in-depth overview of the chemical and physical properties of **D-(+)-Cellotetraose**, detailed experimental protocols for its characterization, and visualizations of its role in enzymatic assays and biological signaling pathways.

Chemical and Physical Properties

D-(+)-Cellotetraose is a white, crystalline powder that is soluble in water. Its chemical and physical properties are summarized in the tables below.

General and Chemical Properties of D-(+)-Cellotetraose

Property	Value
Chemical Formula	C ₂₄ H ₄₂ O ₂₁
Molecular Weight	666.58 g/mol
CAS Number	38819-01-1
Appearance	White to off-white crystalline powder
Purity	Typically ≥95% (by HPLC)
Synonyms	Cellotetraose, β-D-Glucopyranosyl-(1 → 4)-β-D-glucopyranosyl-(1 → 4)-β-D-glucopyranosyl-(1 → 4)-D-glucose

Physical Properties of D-(+)-Cellotetraose

Property	Value
Melting Point	252 °C (decomposes)
Solubility in Water	Soluble
Optical Rotation, [α] _D ²⁰	Dextrorotatory (+). A specific numerical value is not readily available in publicly accessible literature.

Experimental Protocols

Determination of Specific Rotation

The specific rotation of a chiral compound like **D-(+)-Cellotetraose** is a fundamental physical property that can be determined using a polarimeter.

Principle:

A polarimeter measures the angle of rotation of plane-polarized light as it passes through a solution of an optically active substance. The specific rotation is calculated from the observed rotation, the concentration of the solution, and the path length of the sample tube.

Materials and Equipment:

- **D-(+)-Cellotetraose**
- Distilled or deionized water
- Volumetric flask (e.g., 10 mL)
- Analytical balance
- Polarimeter with a sodium lamp (D-line, 589.3 nm)
- Polarimeter sample tube (e.g., 1 dm)
- Beakers and other standard laboratory glassware

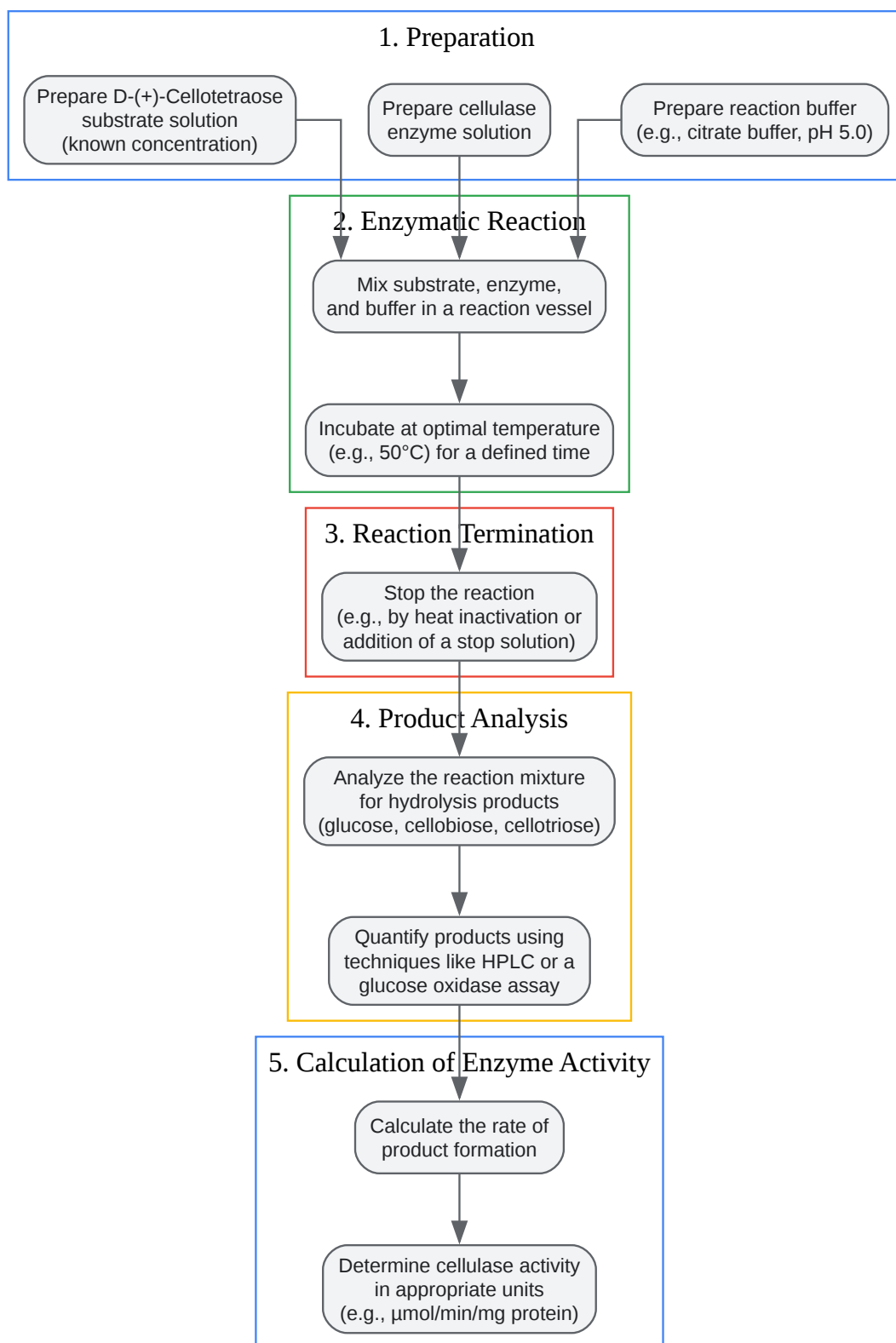
Procedure:

- Solution Preparation:
 - Accurately weigh a precise amount of **D-(+)-Cellotetraose** (e.g., 100 mg) using an analytical balance.
 - Transfer the weighed sample to a 10 mL volumetric flask.
 - Dissolve the sample in distilled water, ensuring it is completely dissolved.
 - Carefully add distilled water to the flask until the bottom of the meniscus reaches the calibration mark.
 - Stopper the flask and invert it several times to ensure a homogeneous solution.
- Polarimeter Calibration (Zeroing):
 - Clean the polarimeter sample tube thoroughly with distilled water and then rinse with the solvent (distilled water in this case).
 - Fill the sample tube with distilled water, ensuring no air bubbles are present.

- Place the filled sample tube in the polarimeter.
- Turn on the sodium lamp and allow it to warm up.
- Observe the field of view through the eyepiece and adjust the analyzer until the fields are of equal intensity (or at the point of minimum brightness, depending on the instrument).
- Set the instrument reading to zero.
- Sample Measurement:
 - Empty the sample tube and rinse it with a small amount of the prepared **D-(+)-Cellotetraose** solution.
 - Fill the sample tube with the **D-(+)-Cellotetraose** solution, again ensuring the absence of air bubbles.
 - Place the sample tube back into the polarimeter.
 - Observe the rotation of the plane-polarized light and adjust the analyzer to restore the initial field of view (equal intensity or minimum brightness).
 - Record the observed angle of rotation (α). The direction of rotation (clockwise or counter-clockwise) should be noted. For **D-(+)-Cellotetraose**, the rotation will be clockwise.
- Calculation of Specific Rotation:
 - The specific rotation ($[\alpha]$) is calculated using the following formula: $[\alpha] = \alpha / (l \times c)$ Where:
 - α = observed rotation in degrees
 - l = path length of the sample tube in decimeters (dm)
 - c = concentration of the solution in g/mL

Mandatory Visualizations

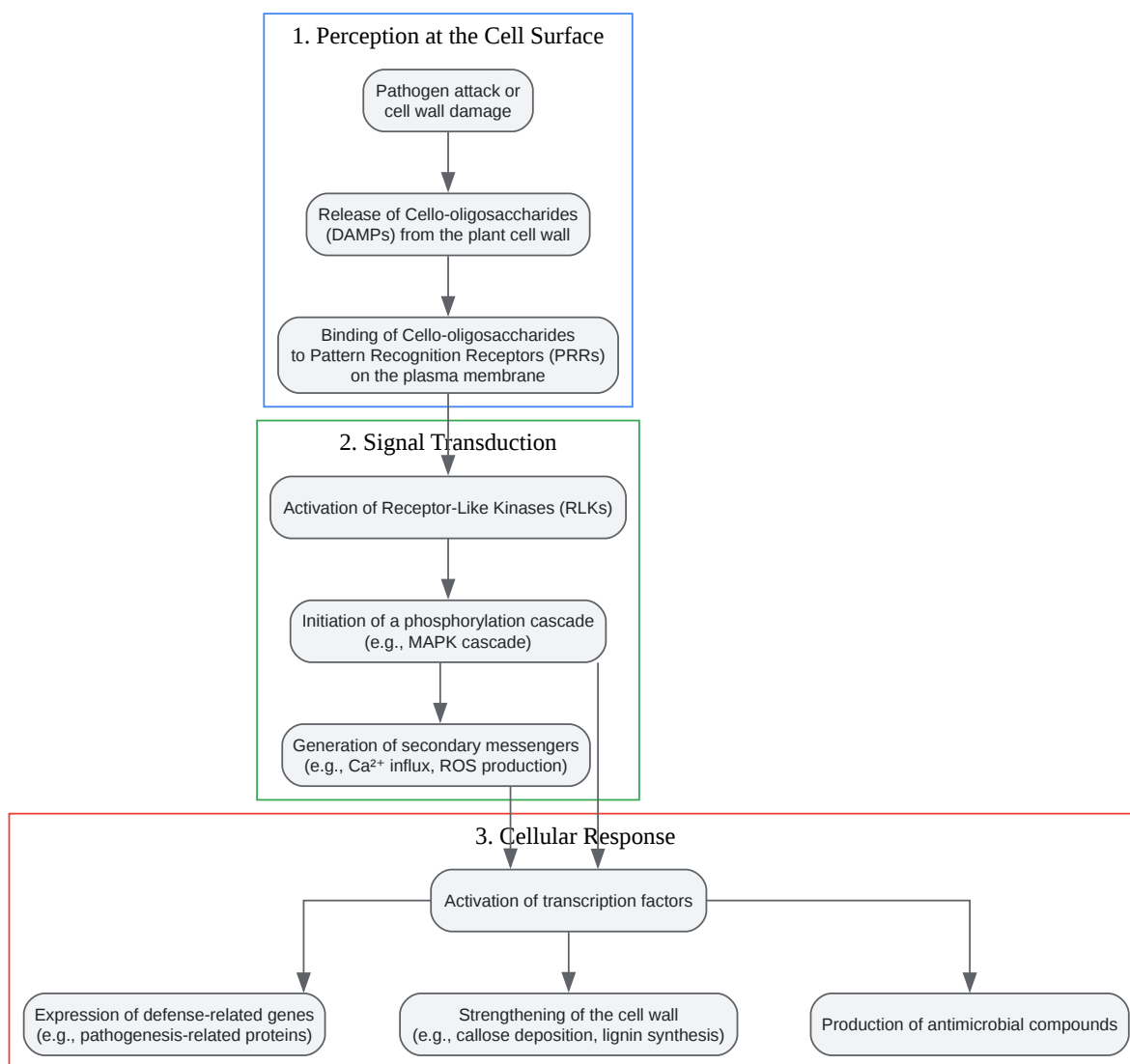
Experimental Workflow: Cellulase Activity Assay



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Experimental workflow for a cellulase activity assay.

Signaling Pathway: Cello-oligosaccharide Induced Plant Defense



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Cello-oligosaccharide induced plant defense signaling pathway.

Conclusion

D-(+)-Cellotetraose is a critically important oligosaccharide for a diverse range of scientific disciplines. Its well-defined chemical structure and physical properties make it an ideal standard and substrate for biochemical and enzymatic studies. The experimental protocols provided in this guide offer a foundation for the accurate characterization of this and similar molecules. Furthermore, the elucidation of its role in plant signaling pathways underscores the expanding importance of cello-oligosaccharides in understanding fundamental biological processes. This technical guide serves as a valuable resource for researchers and professionals engaged in drug development, biotechnology, and fundamental scientific research, providing the necessary information to effectively utilize **D-(+)-Cellotetraose** in their work.

- To cite this document: BenchChem. [D-(+)-Cellotetraose chemical and physical properties.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8070960#d-cellotetraose-chemical-and-physical-properties\]](https://www.benchchem.com/product/b8070960#d-cellotetraose-chemical-and-physical-properties)

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